

Spectroscopic Characterization of 4-(Allyloxy)aniline: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-(Allyloxy)aniline

CAS No.: 1688-69-3

Cat. No.: B154791

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(Allyloxy)aniline is a valuable bifunctional organic molecule incorporating both a primary aromatic amine and an allyl ether. This unique combination of functional groups makes it a versatile building block in organic synthesis, particularly for the preparation of a wide range of heterocyclic compounds, polymers, and potential pharmaceutical intermediates. The presence of the reactive allyl group allows for various chemical modifications, while the aniline moiety provides a site for diazotization, acylation, and other transformations common to aromatic amines.

This technical guide provides a comprehensive overview of the spectroscopic characteristics of **4-(Allyloxy)aniline**. Due to the limited availability of publicly accessible, experimentally verified spectra for this specific compound, this guide presents predicted spectroscopic data based on established principles of organic spectroscopy and data from analogous structures. Detailed, generalized experimental protocols for acquiring infrared (IR), nuclear magnetic resonance

(NMR), and mass spectrometry (MS) data are also provided to guide researchers in their own characterization efforts.

Predicted Spectroscopic Data

The following tables summarize the predicted spectroscopic data for **4-(Allyloxy)aniline**. These predictions are based on the analysis of substituent effects on the aniline and allyl moieties.

Table 1: Predicted ^1H NMR Data for **4-(Allyloxy)aniline**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~6.7-6.8	d ($J \approx 8-9$ Hz)	2H	Ar-H (ortho to $-\text{NH}_2$)
~6.6-6.7	d ($J \approx 8-9$ Hz)	2H	Ar-H (ortho to $-\text{OAllyl}$)
~5.9-6.1	m	1H	$-\text{CH}=\text{CH}_2$
~5.2-5.4	m	2H	$-\text{CH}=\text{CH}_2$
~4.4-4.5	d ($J \approx 5$ Hz)	2H	$-\text{O}-\text{CH}_2-$
~3.5-3.7	br s	2H	$-\text{NH}_2$

Table 2: Predicted ^{13}C NMR Data for **4-(Allyloxy)aniline**

Chemical Shift (δ) ppm	Assignment
~150-152	Ar-C (-OAllyl)
~140-142	Ar-C (-NH ₂)
~133-135	-CH=CH ₂
~117-119	-CH=CH ₂
~115-117	Ar-CH (ortho to -NH ₂)
~114-116	Ar-CH (ortho to -OAllyl)
~69-71	-O-CH ₂ -

Table 3: Predicted IR Absorption Bands for **4-(Allyloxy)aniline**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450-3350	Medium, Sharp (doublet)	N-H stretch (asymmetric & symmetric)
3100-3000	Medium	=C-H stretch (aromatic and vinyl)
2950-2850	Medium	C-H stretch (aliphatic)
1640-1600	Medium-Strong	N-H bend (scissoring) and C=C stretch (aromatic)
1645-1635	Medium	C=C stretch (alkene)
1510-1480	Strong	C=C stretch (aromatic)
1250-1200	Strong	Ar-O stretch (asymmetric)
1050-1000	Medium	=C-H bend (alkene, out-of-plane)
850-800	Strong	Ar-H bend (para-disubstituted, out-of-plane)

Table 4: Predicted Mass Spectrometry Fragmentation for **4-(Allyloxy)aniline**

m/z	Proposed Fragment Ion
149	$[M]^{+\cdot}$ (Molecular Ion)
108	$[M - C_3H_5]^{+\cdot}$ (Loss of allyl radical)
93	$[H_2N-C_6H_4-OH]^{+\cdot}$ (Rearrangement and loss of propene)
80	$[C_6H_4O]^{+\cdot}$
41	$[C_3H_5]^+$ (Allyl cation)

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic characterization of **4-(Allyloxy)aniline**. Researchers should adapt these methods based on the specific instrumentation and sample characteristics.

Infrared (IR) Spectroscopy

- Instrumentation: A Fourier-transform infrared (FTIR) spectrometer.
- Sample Preparation:
 - Neat Liquid: If the sample is a liquid at room temperature, a thin film can be prepared by placing a drop of the compound between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
 - Solid Sample (KBr Pellet): If the sample is a solid, grind a small amount (1-2 mg) of the sample with approximately 100-200 mg of dry KBr powder using an agate mortar and pestle. Press the mixture into a transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Data Acquisition:

- Record a background spectrum of the empty sample holder (KBr plates, empty press for pellet, or clean ATR crystal).
- Place the sample in the spectrometer and record the sample spectrum.
- The spectrum is typically collected over a range of 4000-400 cm^{-1} .
- Co-add 16 to 32 scans to improve the signal-to-noise ratio.
- The final spectrum is presented in terms of transmittance or absorbance versus wavenumber.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
 - Dissolve approximately 5-10 mg of **4-(Allyloxy)aniline** in 0.5-0.7 mL of a deuterated solvent (e.g., chloroform- d , CDCl_3 , or dimethyl sulfoxide- d_6 , $\text{DMSO-}d_6$) in a standard 5 mm NMR tube.
 - Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- ^1H NMR Data Acquisition:
 - Acquire the spectrum at a constant temperature (e.g., 298 K).
 - Use a standard pulse sequence with a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
 - Process the raw data by applying a Fourier transform, phasing, and baseline correction.
 - Integrate the signals to determine the relative number of protons.
- ^{13}C NMR Data Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence to obtain singlets for all carbon signals.

- A higher number of scans will be required compared to ^1H NMR to achieve an adequate signal-to-noise ratio.
- DEPT (Distortionless Enhancement by Polarization Transfer) experiments can be performed to differentiate between CH, CH₂, and CH₃ groups.

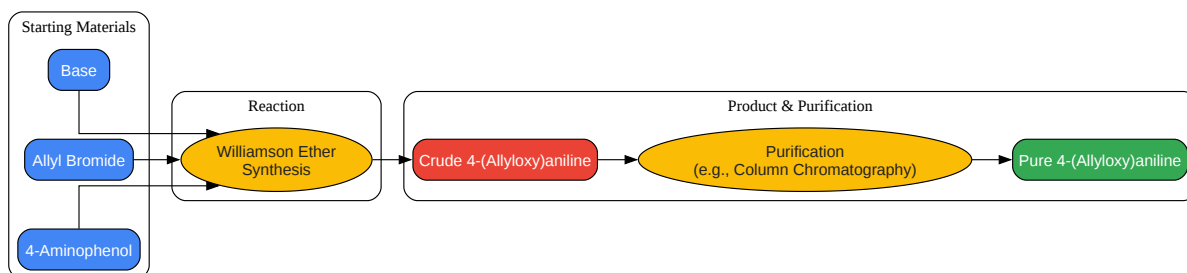
Mass Spectrometry (MS)

- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS) for sample introduction.
- Sample Preparation:
 - GC-MS: Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate).
 - LC-MS: Prepare a dilute solution of the sample in the mobile phase or a compatible solvent.
- GC-MS Conditions:
 - Injector: Set to a temperature that ensures volatilization without decomposition (e.g., 250 °C).
 - Column: Use a suitable capillary column (e.g., a nonpolar or medium-polarity column).
 - Oven Program: A temperature gradient is typically used to ensure good separation of components (e.g., start at 50 °C, hold for 1 minute, then ramp to 250 °C at 10 °C/min).
 - Ionization Mode: Electron Ionization (EI) at 70 eV is common for generating fragment ions.
- LC-MS Conditions:
 - Column: A C18 reversed-phase column is commonly used.
 - Mobile Phase: A gradient of water and acetonitrile or methanol, often with a small amount of formic acid or ammonium acetate to promote ionization.

- Ionization Mode: Electrospray Ionization (ESI) is a soft ionization technique suitable for determining the molecular weight.
- Data Acquisition:
 - The mass spectrometer will scan a range of mass-to-charge ratios (m/z) to detect the molecular ion and any fragment ions.

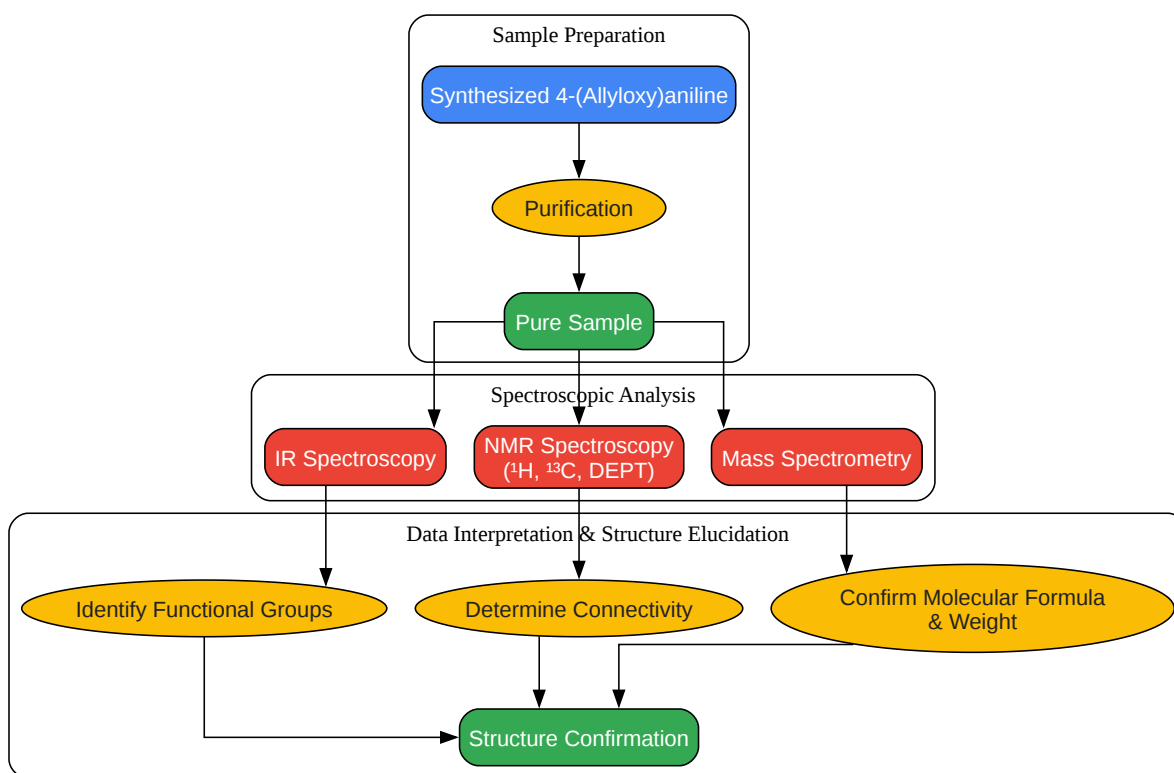
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the characterization of **4-(Allyloxy)aniline**.



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Caption: Plausible synthesis route for **4-(Allyloxy)aniline**.



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Caption: General workflow for spectroscopic characterization.

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